

Testosterone phenylacetate CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Testosterone phenylacetate

CAS No.: 5704-03-0

Cat. No.: B1241567

[Get Quote](#)

An In-Depth Technical Guide to Testosterone Phenylacetate

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **Testosterone Phenylacetate**, a significant androgen ester. Designed for the scientific community, this document delves into the core chemical and pharmacological characteristics of this compound, offering a foundational resource for research and development endeavors.

Introduction

Testosterone Phenylacetate is an ester of the primary male androgen, testosterone. Historically, it was one of the earlier testosterone esters to be developed for therapeutic use, valued for its ability to prolong the release and extend the duration of action of testosterone in the body.^[1] While it has been largely succeeded by other esters in clinical practice, its study

remains relevant for understanding the structure-activity relationships of androgen esters and for historical context in the development of androgen replacement therapies. This guide will explore its synthesis, physicochemical properties, analytical characterization, and pharmacological profile.

Part 1: Chemical and Physical Properties

A thorough understanding of the fundamental chemical and physical properties of a compound is paramount for its application in research and drug development.

Core Identification

- Chemical Name: [(8R,9S,10R,13S,14S,17S)-10,13-dimethyl-3-oxo-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-17-yl] 2-phenylacetate
- CAS Number: 5704-03-0
- Molecular Formula: C₂₇H₃₄O₃
- Molecular Weight: 406.56 g/mol

Physicochemical Data

Property	Value	Source
Melting Point	129 °C	[2]
Appearance	White crystalline powder	Generic steroid property
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, and vegetable oils.	Pfizer

Part 2: Synthesis of Testosterone Phenylacetate

The synthesis of **testosterone phenylacetate** is achieved through the esterification of testosterone with phenylacetic acid or its reactive derivatives. This process is a cornerstone of producing various testosterone esters, with the choice of acyl group dictating the pharmacokinetic profile of the resulting drug.

Reaction Principle

The fundamental reaction involves the formation of an ester linkage between the 17 β -hydroxyl group of testosterone and the carboxyl group of phenylacetic acid. This is typically facilitated by an activating agent or by using a more reactive form of phenylacetic acid, such as phenylacetyl chloride.

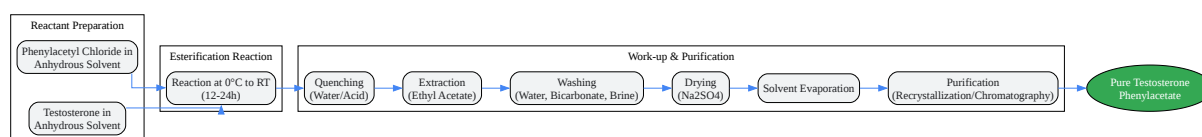
Experimental Protocol: Esterification of Testosterone

This protocol is a generalized procedure based on established methods for testosterone esterification and should be adapted and optimized for specific laboratory conditions.

- Reactant Preparation:
 - Dissolve testosterone (1 equivalent) in a suitable anhydrous solvent (e.g., pyridine or dichloromethane) in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
 - In a separate flask, prepare a solution of phenylacetyl chloride (1.1-1.5 equivalents) in the same anhydrous solvent.
- Reaction Execution:
 - Cool the testosterone solution to 0°C using an ice bath.
 - Slowly add the phenylacetyl chloride solution dropwise to the testosterone solution with continuous stirring.
 - After the addition is complete, allow the reaction mixture to gradually warm to room temperature and continue stirring for 12-24 hours.
- Reaction Monitoring:
 - Monitor the progress of the reaction using Thin Layer Chromatography (TLC) by comparing the reaction mixture to the starting testosterone spot.
- Work-up and Purification:

- Once the reaction is complete, quench the reaction by slowly adding water or a dilute aqueous acid solution (e.g., 1M HCl) to neutralize any remaining pyridine and hydrolyze excess phenylacetyl chloride.
- Extract the product into an organic solvent such as ethyl acetate.
- Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **testosterone phenylacetate** by recrystallization from a suitable solvent system (e.g., ethanol/water or acetone/hexane) or by column chromatography on silica gel.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **testosterone phenylacetate**.

Part 3: Analytical Characterization

Robust analytical methods are essential for confirming the identity, purity, and quantity of **testosterone phenylacetate**. A combination of chromatographic and spectroscopic techniques is typically employed.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful tool for the separation and quantification of testosterone esters.

Experimental Protocol: HPLC Analysis

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column is commonly used.[3]
- Mobile Phase: A gradient elution with a mixture of acetonitrile and water is often effective.[4]
- Detection: UV detection at approximately 240 nm, which corresponds to the absorbance maximum of the α,β -unsaturated ketone chromophore in the testosterone molecule.[4]
- Sample Preparation: Dissolve a precisely weighed amount of the sample in the mobile phase or a suitable solvent like methanol.
- Quantification: Use an external or internal standard method with a calibration curve generated from certified reference standards.

Nuclear Magnetic Resonance (NMR) Spectroscopy

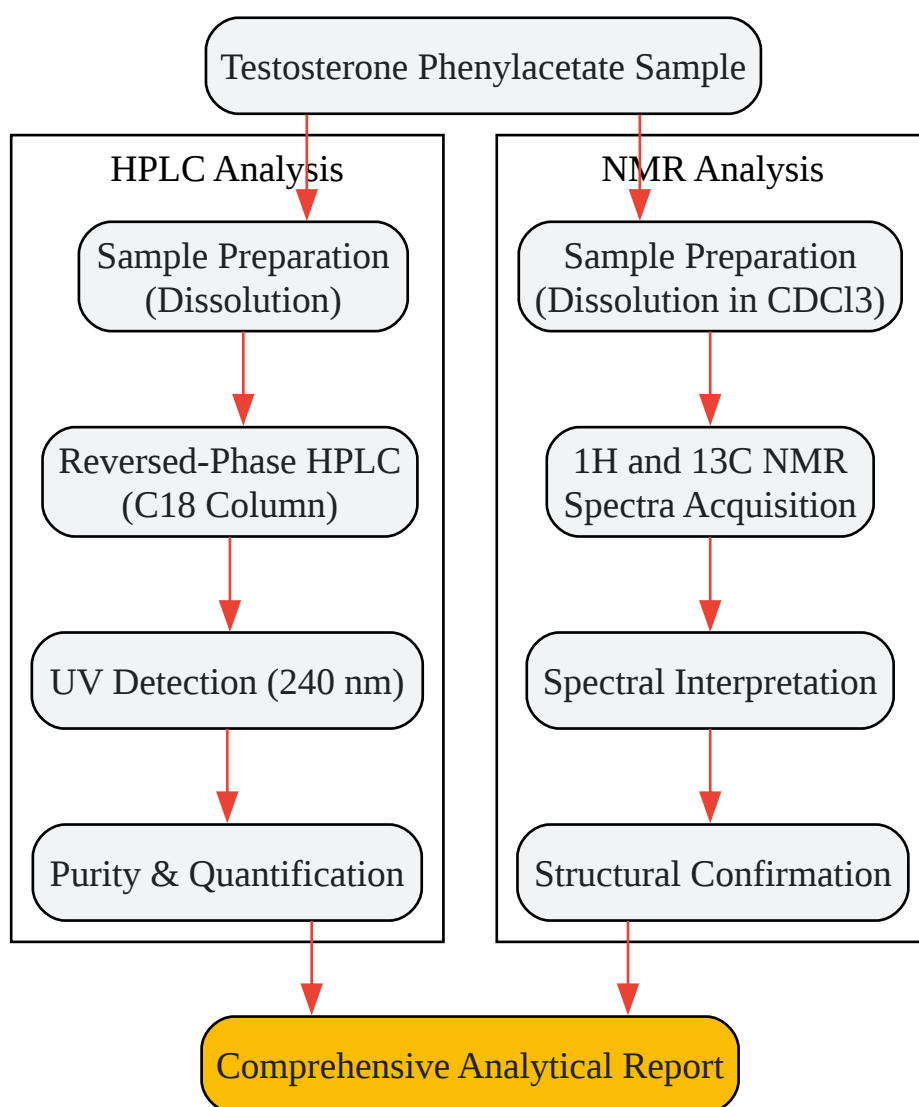
NMR spectroscopy is indispensable for the structural elucidation and confirmation of the synthesized compound.

Experimental Protocol: NMR Analysis

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Dissolve 5-10 mg of the sample in a deuterated solvent such as chloroform-d (CDCl_3) containing tetramethylsilane (TMS) as an internal standard.[5]

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the steroid backbone and the phenylacetate moiety. Key signals to observe include the vinylic proton of the A-ring, the proton at C-17 adjacent to the ester group, and the aromatic protons of the phenyl group.
- ^{13}C NMR: The carbon NMR spectrum provides detailed information about the carbon framework. The carbonyl carbons of the ester and the ketone, as well as the aromatic carbons, will have distinct chemical shifts.

Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Caption: A typical analytical workflow for the characterization of **testosterone phenylacetate**.

Part 4: Pharmacology and Mechanism of Action

Testosterone phenylacetate, as a prodrug of testosterone, exerts its effects after being metabolized to the active hormone.

Pharmacokinetics

- Administration and Absorption: **Testosterone phenylacetate** is administered via intramuscular injection. Due to its ester linkage, it is more lipophilic than free testosterone, leading to the formation of a depot in the muscle tissue from which it is slowly released into the bloodstream.[1]
- Metabolism: In the bloodstream and tissues, esterases cleave the phenylacetate group, releasing free testosterone.
- Duration of Action: The slow release from the intramuscular depot and subsequent hydrolysis result in a prolonged duration of action compared to unesterified testosterone. Studies have shown that **testosterone phenylacetate** has a significantly longer duration of action than shorter-chain esters like testosterone propionate.[1]

Mechanism of Action

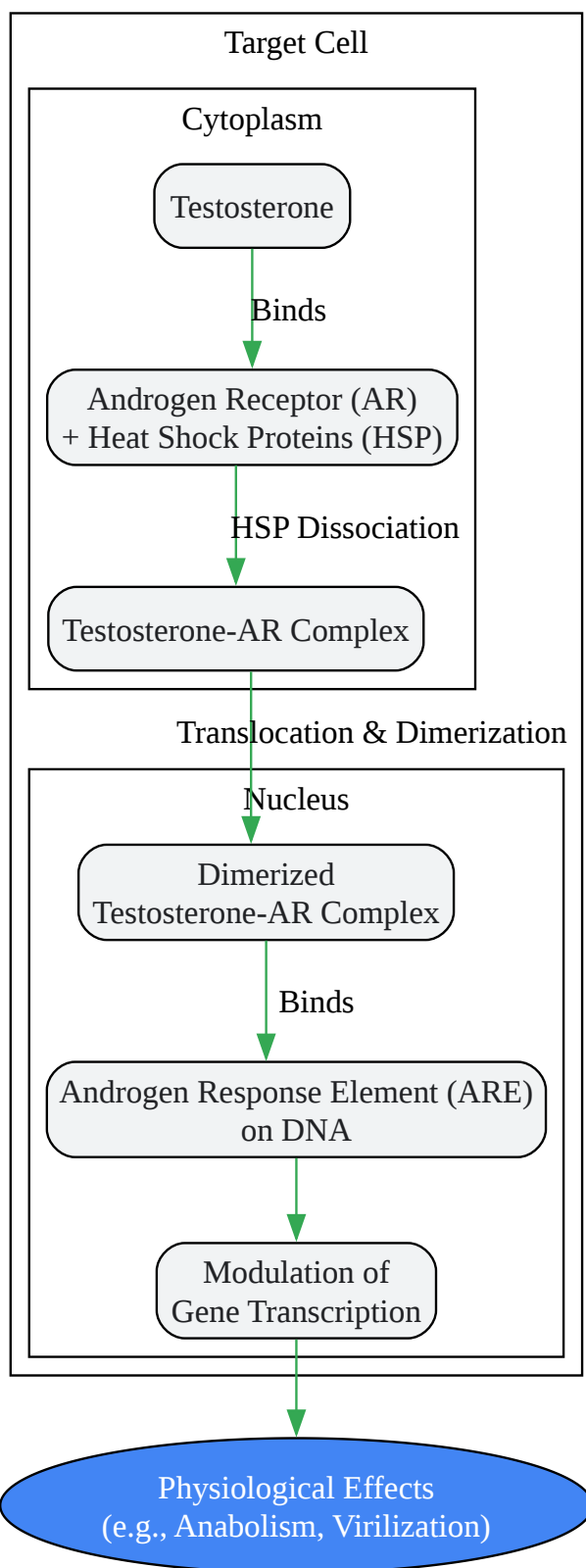
The released testosterone acts through the androgen receptor (AR), a nuclear receptor.

Classical (Genomic) Pathway:

- Testosterone diffuses into target cells and binds to the AR in the cytoplasm, causing the dissociation of heat shock proteins.[2]
- The testosterone-AR complex translocates to the nucleus.
- In the nucleus, the complex dimerizes and binds to specific DNA sequences known as androgen response elements (AREs) in the promoter regions of target genes.[2]
- This binding modulates the transcription of these genes, leading to the physiological effects of androgens, such as the development of male secondary sexual characteristics and anabolic effects on muscle and bone.[6]

Non-Classical (Non-Genomic) Pathway: Testosterone can also elicit rapid cellular responses through signaling pathways that do not involve direct gene transcription. This can involve the activation of kinase cascades and changes in intracellular calcium levels.[2]

Testosterone Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: The classical genomic signaling pathway of testosterone.

Conclusion

Testosterone phenylacetate serves as a valuable case study in the design and function of androgen esters. While no longer in widespread clinical use, its chemical properties and pharmacological profile have informed the development of subsequent generations of testosterone replacement therapies. The synthetic and analytical protocols outlined in this guide provide a framework for researchers and drug development professionals working with this and related steroidal compounds. A thorough understanding of its fundamental science is crucial for any future investigations or applications.

References

- Wikipedia. **Testosterone phenylacetate**. [[Link](#)]
- SWGDRUG. TESTOSTERONE AND ESTERS*. [[Link](#)]
- ResearchGate. Testosterone signaling pathways. (1) The classical testosterone... [[Link](#)]
- Stenutz. **testosterone phenylacetate**. [[Link](#)]
- Pfizer. testosterone cypionate injection, USP CIII. [[Link](#)]
- Indian Journal of Pharmaceutical Education and Research. HPLC Method Development and Validation for the Quantification of Related Impurities in Testosterone Cypionate Active Pharmaceutical Ingredient. [[Link](#)]
- DiVA portal. Determination of testosterone esters in serum by liquid chromatography – tandem mass spectrometry (LC-MS-MS). [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Testosterone phenylacetate - Wikipedia \[en.wikipedia.org\]](#)

- [2. researchgate.net \[researchgate.net\]](#)
- [3. Determination of testosterone esters in serum by liquid chromatography – tandem mass spectrometry \(LC-MS-MS\) \[liu.diva-portal.org\]](#)
- [4. static1.squarespace.com \[static1.squarespace.com\]](#)
- [5. swgdrug.org \[swgdrug.org\]](#)
- [6. FIGURE 1. \[Pathways of testosterone biosynthesis and...\]. - Endotext - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Testosterone phenylacetate CAS number and molecular formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1241567/docs#testosterone-phenylacetate-cas-number-and-molecular-formula\]](https://www.benchchem.com/product/b1241567/docs#testosterone-phenylacetate-cas-number-and-molecular-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check